

# Safeguarding Research: A Comprehensive Guide to the Disposal of 9,10-Dibromophenanthrene

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## Compound of Interest

Compound Name: 9,10-Dibromophenanthrene

Cat. No.: B099643

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For researchers and scientists engaged in drug development and other advanced scientific endeavors, the responsible management of chemical waste is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **9,10-Dibromophenanthrene**, ensuring laboratory safety and environmental compliance. Adherence to these protocols is critical for protecting both laboratory personnel and the ecosystem.

## Immediate Safety and Hazard Summary

**9,10-Dibromophenanthrene** is a hazardous substance that requires careful handling. It is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, preventing its release into the environment is a primary concern.

### Key Hazards:

- Acute Oral Toxicity: Harmful if swallowed.<sup>[1]</sup>
- Aquatic Toxicity: Very toxic to aquatic life, with both acute and long-term hazardous effects.<sup>[1]</sup>

Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times when handling this compound.<sup>[2][3]</sup> Work should be conducted in a well-ventilated area or a chemical fume hood to minimize inhalation risks.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **9,10-Dibromophenanthrene**, compiled from available safety data sheets.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>8</sub> Br <sub>2</sub>
Molecular Weight	336.02 g/mol [1]
Appearance	Light yellow powder solid
Melting Point	60 - 65 °C / 140 - 149 °F
Boiling Point	180 - 190 °C / 356 - 374 °F @ 2 mmHg
Flash Point	> 110 °C / > 230 °F
GHS Hazard Statements	H302: Harmful if swallowed H400: Very toxic to aquatic life H410: Very toxic to aquatic life with long lasting effects [1]

## Experimental Protocol: Step-by-Step Disposal Procedure

The primary and recommended method for the disposal of **9,10-Dibromophenanthrene** is through a licensed professional hazardous waste disposal service.[4] The following protocol outlines the necessary steps for the safe collection, storage, and preparation for disposal.

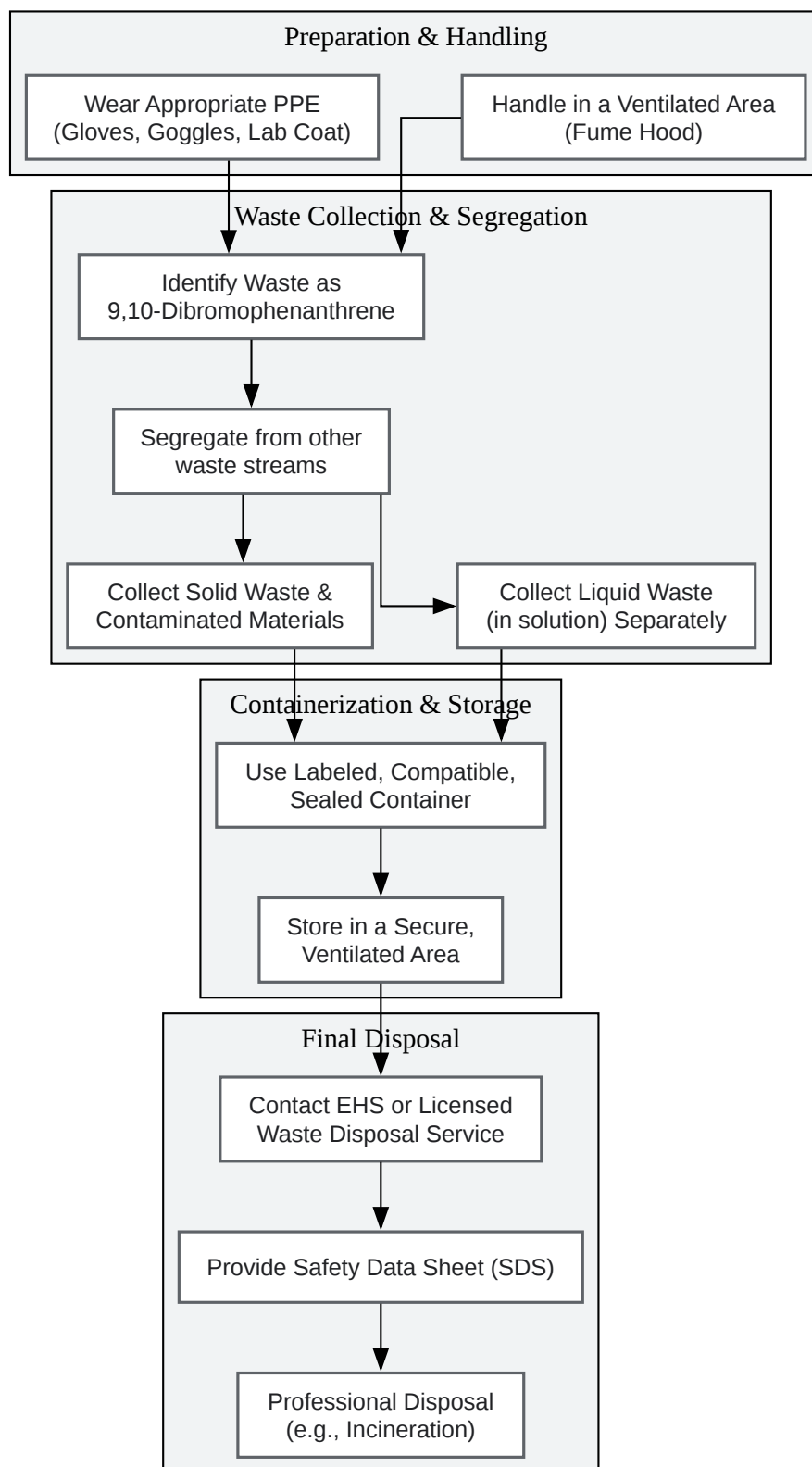
- Waste Identification and Segregation:
  - Clearly label a dedicated waste container with "Hazardous Waste" and the full chemical name, "**9,10-Dibromophenanthrene**".
  - Indicate the associated hazards, such as "Toxic" and "Marine Pollutant".
  - Do not mix **9,10-Dibromophenanthrene** waste with other waste streams, especially non-halogenated materials, unless explicitly approved by your institution's Environmental

Health and Safety (EHS) office.

- Waste Collection:
  - Solid Waste: Collect any excess or unwanted solid **9,10-Dibromophenanthrene** in the designated hazardous waste container. Use a scoop or spatula for transfers, taking care to avoid generating dust.
  - Contaminated Materials: Any materials that have come into contact with **9,10-Dibromophenanthrene**, such as gloves, weighing paper, or absorbent pads, must also be placed in the designated hazardous waste container.
  - Solutions: If the compound is in a solvent, it must be collected in a separate, compatible, and clearly labeled hazardous waste container for halogenated liquid waste.
- Containerization and Storage:
  - Use a container that is in good condition, compatible with the chemical, and has a secure, tight-fitting lid.
  - Keep the waste container sealed when not in use.
  - Store the container in a designated, secure, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Arranging for Disposal:
  - Contact your institution's EHS department or a licensed hazardous waste disposal contractor to schedule a pickup.
  - Provide the waste disposal service with a copy of the Safety Data Sheet (SDS) for **9,10-Dibromophenanthrene**.
- Spill Management:
  - In the event of a spill, immediately alert personnel in the area.

- Wearing appropriate PPE, contain the spill and prevent it from entering drains or waterways.
- Use a dry clean-up procedure and avoid generating dust.[\[2\]](#)
- Carefully sweep or vacuum the spilled material into a labeled hazardous waste container.
- Thoroughly decontaminate the area after cleanup.

## Disposal Workflow Diagram



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## References

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